

An In-depth Technical Guide to the Safety Data of Dodecyl Isobutyrate

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Compound of Interest

Compound Name: Dodecyl isobutyrate

Cat. No.: B1330305

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This guide provides a comprehensive overview of the safety data for **dodecyl isobutyrate**, intended for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of its properties and associated hazards.

Chemical Identification

Identifier	Value
Chemical Name	Dodecyl Isobutyrate
Synonyms	dodecyl 2-methylpropanoate
CAS Number	6624-71-1
Molecular Formula	C ₁₆ H ₃₂ O ₂
Molecular Weight	256.43 g/mol [1]

Physicochemical Properties

The following table summarizes the key physicochemical properties of **dodecyl isobutyrate**. These characteristics are crucial for understanding its behavior under various experimental and environmental conditions.

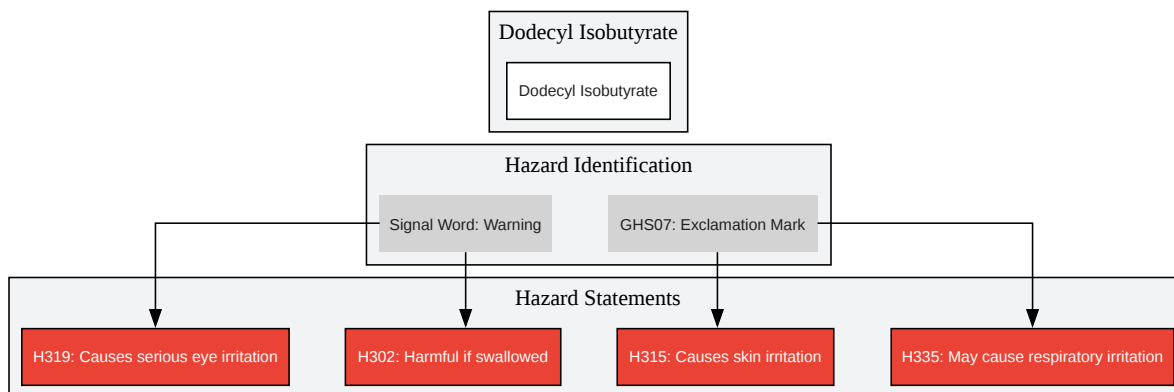
Property	Value	Reference
Appearance	Colorless clear liquid (estimated)	[1]
Specific Gravity	0.85400 to 0.86000 @ 20.00 °C	[1]
Refractive Index	1.43200 to 1.43600 @ 20.00 °C	[1]
Boiling Point	299.00 °C @ 760.00 mm Hg	[1]
Flash Point	274.00 °F TCC (134.44 °C)	[1]
Vapor Pressure	0.001000 mmHg @ 25.00 °C (estimated)	[1]
Water Solubility	0.04267 mg/L @ 25 °C (estimated)	[1]
logP (o/w)	6.743 (estimated)	[1]

Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized approach to hazard communication.

- Signal Word: Warning
- GHS Pictogram:
 - GHS07: Exclamation mark
- Hazard Statements:
 - H302: Harmful if swallowed
 - H315: Causes skin irritation
 - H319: Causes serious eye irritation

- H335: May cause respiratory irritation
- Precautionary Statements:
 - P260: Do not breathe dust/fume/gas/mist/vapours/spray.
 - P271: Use only outdoors or in a well-ventilated area.
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.
 - P301+P330+P331: IF SWALLOWED: rinse mouth. Do NOT induce vomiting.
 - P303+P361+P353: IF ON SKIN (or hair): Remove/Take off immediately all contaminated clothing. Rinse skin with water/shower.
 - P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
 - P403+P233: Store in a well-ventilated place. Keep container tightly closed.
 - P405: Store locked up.
 - P501: Dispose of contents/container to an approved waste disposal plant.



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GHS Hazard Classification for **Dodecyl Isobutyrate**.

Toxicological Information

Detailed toxicological data for **dodecyl isobutyrate** is not extensively available in the public domain. The following is a summary of the available information.

Toxicity Endpoint	Result	Reference
Oral/Parenteral Toxicity	Not determined	[1]
Dermal Toxicity	Not determined	[1]
Inhalation Toxicity	Not determined	[1]

Experimental Protocols: Specific experimental protocols for determining the toxicity of **dodecyl isobutyrate** are not detailed in the available safety data sheets. Toxicological assessments would typically follow OECD guidelines for testing of chemicals, such as:

- OECD 401 (Acute Oral Toxicity): To determine the LD50 value.

- OECD 402 (Acute Dermal Toxicity): To assess the effects of dermal exposure.
- OECD 403 (Acute Inhalation Toxicity): To evaluate the toxicity of inhaled substances.

First Aid Measures

In case of exposure to **dodecyl isobutyrate**, the following first aid measures should be taken.

Exposure Route	First Aid Procedure
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention. [2]
Skin Contact	Wash with soap and water. Get medical attention if irritation develops or persists. [2]
Eye Contact	Immediately flush eyes with plenty of water. Get medical attention if irritation persists. [2]
Ingestion	If swallowed, do not induce vomiting. If conscious and alert, give two glasses of water. Seek medical attention. [2]

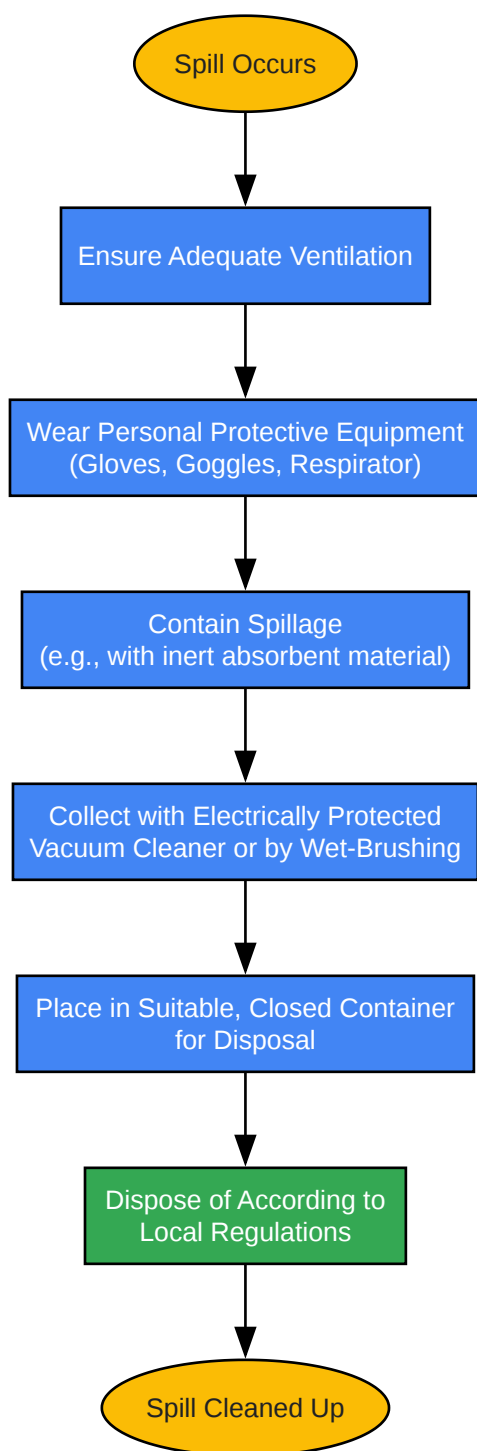
Handling and Storage

Proper handling and storage procedures are essential to ensure safety when working with **dodecyl isobutyrate**.

- Handling: Wash thoroughly after handling. Use only in a well-ventilated area.[\[2\]](#)
- Storage: Store in a cool, dry place.[\[2\]](#) Keep container tightly closed in a dry and well-ventilated place.[\[3\]](#)

Accidental Release Measures

In the event of a spill, the following workflow should be followed to mitigate the risks.



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Workflow for Handling a Spill of **Dodecyl Isobutyrate**.

Personal Precautions: Use personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.[4] Environmental Precautions: Prevent further leakage or

spillage if safe to do so. Do not let product enter drains. Discharge into the environment must be avoided.[4] Methods for Cleaning Up: Contain spillage, and then collect with an electrically protected vacuum cleaner or by wet-brushing and place in a container for disposal according to local regulations.[4]

Ecological Information

Limited information is available regarding the ecological effects of **dodecyl isobutyrate**.

Ecological Endpoint	Result
Aquatic Toxicity	Very toxic to aquatic organisms due to long-term effects (for a related compound, N-DODECYL MERCAPTAN).[3]
Persistence and Degradability	No data available.
Bioaccumulative Potential	No data available.

Note: The provided aquatic toxicity data is for N-dodecyl mercaptan, which is listed in a safety data sheet that also mentions dodecyl compounds. Specific data for **dodecyl isobutyrate** is not provided.

This guide is intended to provide a summary of the available safety information for **dodecyl isobutyrate**. It is crucial to consult the original Safety Data Sheet (SDS) before handling this chemical and to conduct a thorough risk assessment for any specific experimental protocol.

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